

# N,N-Diphenylacetamide molecular weight and formula

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## Compound of Interest

Compound Name: *N,N-Diphenylacetamide*

Cat. No.: *B359580*

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## Core Chemical Properties of N,N-Diphenylacetamide

This document outlines the fundamental molecular characteristics of **N,N-Diphenylacetamide**, a compound of interest in various research and development applications. The following data provides a concise summary of its molecular formula and weight.

## Quantitative Molecular Data

For researchers and professionals in drug development, precise molecular information is critical. The table below summarizes the key quantitative data for **N,N-Diphenylacetamide**.

| Property          | Value  | Reference       |
|-------------------|--|-----------------|
| Molecular Formula | C <sub>14</sub> H <sub>13</sub> NO                               | [1][2][3][4][5] |
| Molecular Weight  | 211.26 g/mol   | [1][2][4]       |
| Linear Formula    | CH <sub>3</sub> CON(C <sub>6</sub> H <sub>5</sub> ) <sub>2</sub> | [2]             |

**N,N-Diphenylacetamide**, also known as N-Acetyldiphenylamine, is an amide with a distinct chemical structure.[1] Its molecular formula, C<sub>14</sub>H<sub>13</sub>NO, and molecular weight of 211.26 g/mol are foundational parameters for any experimental or theoretical work involving this compound. [1][2][4] The compound exists as a solid at 20°C.[1]

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## References

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